

3-(3-Methylphenoxy)propanoic acid CAS number and molecular structure.

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Compound of Interest

Compound Name: 3-(3-Methylphenoxy)propanoic acid

Cat. No.: B1332457

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An In-depth Technical Guide to 3-(3-Methylphenoxy)propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(3-Methylphenoxy)propanoic acid, also known as 3-(m-tolyloxy)propionic acid, is an organic compound belonging to the class of aryloxyalkanoic acids. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, a representative synthesis protocol, and potential applications in research and drug development, based on the activities of structurally related compounds.

Chemical Identity and Molecular Structure

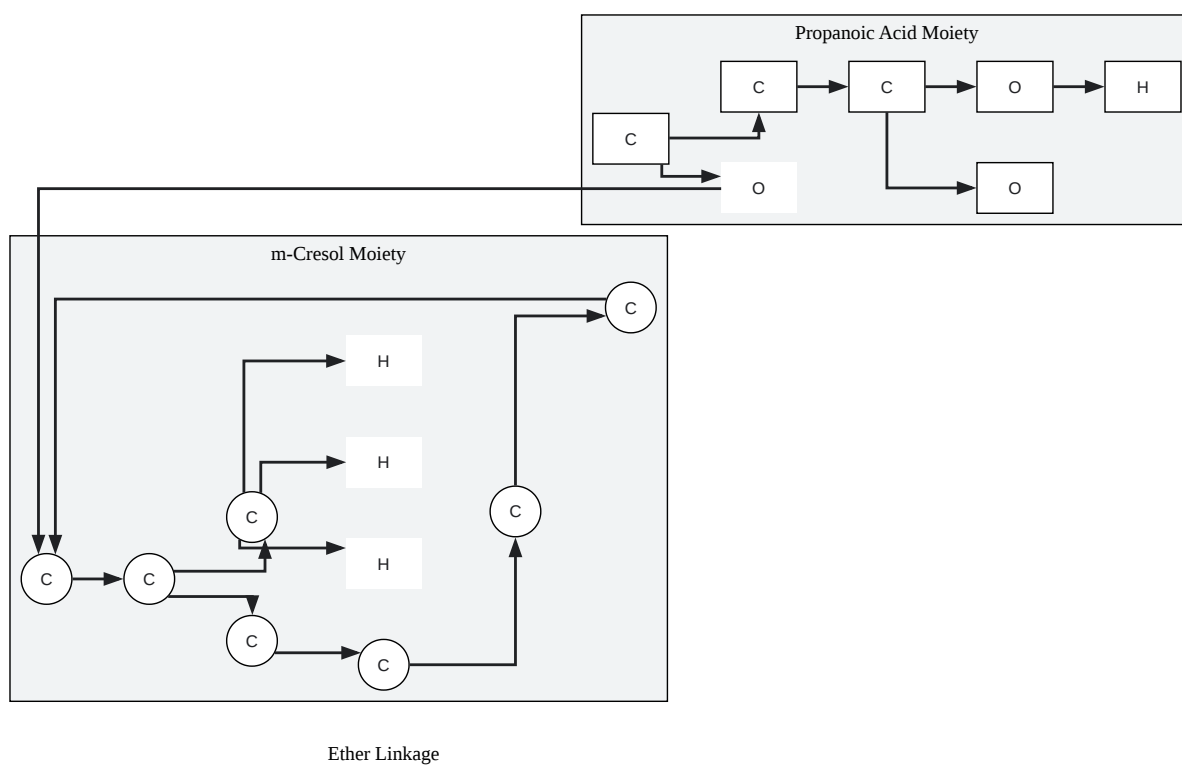
The fundamental identification and structural details of **3-(3-Methylphenoxy)propanoic acid** are crucial for any scientific endeavor.

CAS Number: 25173-36-8[1]

Molecular Formula: C₁₀H₁₂O₃[1][2]

IUPAC Name: **3-(3-methylphenoxy)propanoic acid**[1]

The molecular structure consists of a propanoic acid moiety linked to a m-cresol group through an ether linkage.



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Caption: Molecular structure of **3-(3-Methylphenoxy)propanoic acid**.

Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below for easy reference and comparison.

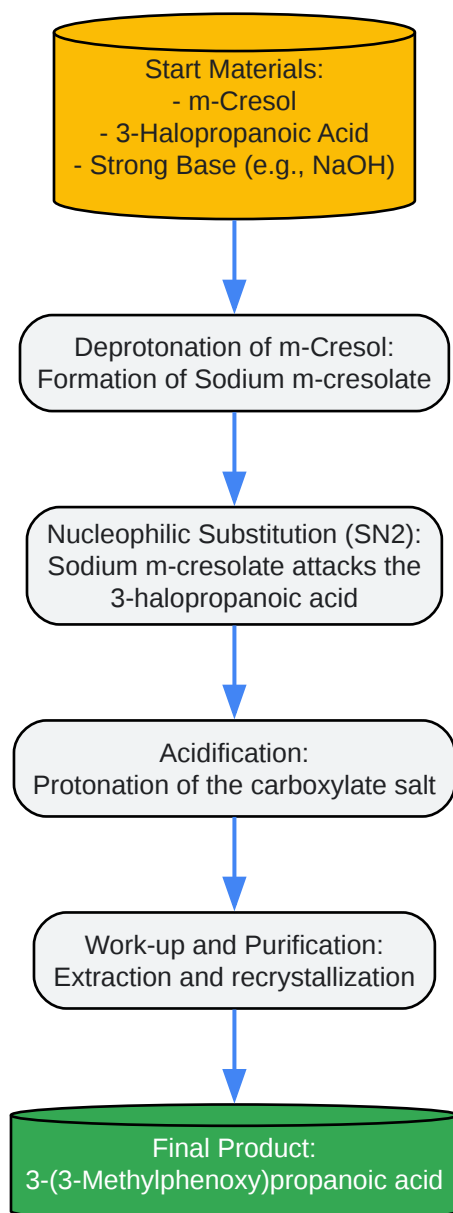
Property	Value	Source
Molecular Weight	180.2 g/mol	[2]
logP	1.894	[2]
Hydrogen Bond Acceptors	4	[2]
Hydrogen Bond Donors	1	[2]
Polar Surface Area	36.04 Å ²	[2]
Stereo	Achiral	[2]
InChI Key	CMDDTCGPFWGGTB-UHFFFAOYSA-N	[2]

Experimental Protocols: Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-(3-Methylphenoxy)propanoic acid** is not extensively documented in readily available literature, a representative procedure can be outlined based on the well-established Williamson ether synthesis, which is commonly used for preparing similar aryloxyalkanoic acids.[3][4][5]

General Synthesis Workflow: Williamson Ether Synthesis

The synthesis involves the reaction of m-cresol with a 3-halopropanoic acid (e.g., 3-chloropropanoic acid) in the presence of a strong base.



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Caption: General workflow for the synthesis of **3-(3-Methylphenoxy)propanoic acid**.

Representative Experimental Protocol

This protocol is adapted from the synthesis of structurally similar compounds and should be optimized for the specific reactants.

Materials:

- m-Cresol
- 3-Chloropropanoic acid
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Water
- Saturated sodium bicarbonate solution

Procedure:

- **Deprotonation:** In a suitable reaction vessel, dissolve m-cresol in an aqueous solution of sodium hydroxide. Gentle warming may be applied to facilitate dissolution. This step generates the sodium m-cresolate, a potent nucleophile.
- **Nucleophilic Substitution:** To the solution of sodium m-cresolate, add 3-chloropropanoic acid. Heat the reaction mixture, for instance in a water bath at 90-100°C, for approximately one hour to facilitate the S_N2 reaction.
- **Cooling and Dilution:** After the reaction period, cool the mixture to room temperature and dilute with water.
- **Acidification:** Acidify the reaction mixture by the dropwise addition of concentrated hydrochloric acid until the solution is acidic (test with litmus paper). This will precipitate the crude **3-(3-Methylphenoxy)propanoic acid**.
- **Extraction:** Transfer the acidic mixture to a separatory funnel and extract the product into diethyl ether.
- **Washing:** Wash the ether layer sequentially with water and a saturated sodium bicarbonate solution. The product, being a carboxylic acid, will be deprotonated by the bicarbonate and move into the aqueous layer.

- **Isolation of Crude Product:** Carefully collect the aqueous bicarbonate layer. Re-acidify this layer with concentrated HCl to precipitate the crude product.
- **Purification:** Collect the crude product by vacuum filtration. Recrystallize the solid from a minimal amount of hot water to obtain the purified **3-(3-Methylphenoxy)propanoic acid**.
- **Characterization:** Dry the purified crystals and characterize them by determining their melting point and using spectroscopic methods such as NMR, IR, and mass spectrometry.

Potential Applications in Drug Development

While specific biological activities for **3-(3-Methylphenoxy)propanoic acid** are not extensively reported, its structural class, aryl propionic acid derivatives, is of significant interest in medicinal chemistry.

Many aryl propionic acid derivatives are known to possess a wide range of biological activities, including:

- **Anti-inflammatory and Analgesic Effects:** This class of compounds includes well-known non-steroidal anti-inflammatory drugs (NSAIDs) like ibuprofen and naproxen. The mechanism of action often involves the inhibition of cyclooxygenase (COX) enzymes.
- **Anticancer Properties:** Recent studies have explored derivatives of 3-aminopropanoic acid as potential anticancer agents, showing activity against various cancer cell lines.
- **Antimicrobial and Anticonvulsant Activities:** Some aryl propionic acid derivatives have also been investigated for their potential as antibacterial and anticonvulsant agents.

Given these precedents, **3-(3-Methylphenoxy)propanoic acid** and its derivatives represent a scaffold of interest for the development of novel therapeutic agents. Further research, including biological screening and structure-activity relationship (SAR) studies, would be necessary to elucidate its specific pharmacological profile.

Safety and Handling

Based on information for similar compounds, **3-(3-Methylphenoxy)propanoic acid** should be handled with care. It may cause skin and serious eye irritation, as well as respiratory irritation.

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), are recommended. All handling should be performed in a well-ventilated area or a fume hood.

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